

physical and chemical properties of 2-Methyl-5-nitrophenol.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Methyl-5-nitrophenol**

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An In-depth Technical Guide to 2-Methyl-5-nitrophenol

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Methyl-5-nitrophenol**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, details experimental protocols, and presents visual workflows for synthesis and analysis.

Chemical Identity and Structure

2-Methyl-5-nitrophenol, also known as 5-Nitro-o-cresol, is an aromatic organic compound.^[1] Its structure consists of a benzene ring substituted with a hydroxyl group (-OH) at position 1, a methyl group (-CH₃) at position 2, and a nitro group (-NO₂) at position 5.^{[2][3]} This substitution pattern significantly influences its chemical reactivity and physical properties.^{[1][4]} The presence of the electron-withdrawing nitro group and the electron-donating hydroxyl and methyl groups makes it a versatile intermediate in organic synthesis.^{[1][4]}

Table 1: Chemical Identifiers for **2-Methyl-5-nitrophenol**

Identifier	Value	Reference
IUPAC Name	2-methyl-5-nitrophenol	[2][5][6]
Synonyms	5-Nitro-o-cresol, 2-Hydroxy-4-nitrotoluene, 5-Nitro-2-cresol	[2][6][7][8]
CAS Number	5428-54-6	[2][5][6][7]
Molecular Formula	C ₇ H ₇ NO ₃	[2][5][6][7]
Molecular Weight	153.14 g/mol	[2][5][6][9]
InChI Key	UMFDLIXUUJMPSI-UHFFFAOYSA-N	[2][5][7]
SMILES	CC1=C(C=C(C=C1)--INVALID-LINK--[O-])O	[2]

Physical Properties

2-Methyl-5-nitrophenol is a yellow to brown crystalline solid at room temperature.[1][2][9] Its thermal properties and solubility are characteristic of nitrophenolic compounds.

Table 2: Physical Properties of **2-Methyl-5-nitrophenol**

Property	Value	Reference
Appearance	Yellow to brown crystalline powder or crystals	[1] [2] [9]
Melting Point	111-115 °C	[1] [2] [4] [9] [10]
114-116 °C	[2]	
115.0-118.0 °C	[2]	
Boiling Point	180 °C at 15 mmHg	[2] [9] [10]
293.3±28.0 °C at 760 mmHg (calculated)	[2]	
Density	1.320 ± 0.06 g/cm ³ (predicted)	[2] [9]
Solubility	Insoluble in water	[2]
Soluble in ethanol, ethyl acetate, chloroform	[2]	
Slightly soluble in methanol	[2] [10]	

Chemical Properties and Reactivity

The chemical behavior of **2-Methyl-5-nitrophenol** is dictated by its functional groups. The phenolic hydroxyl group imparts weak acidity, while the nitro group can be reduced to an amine, and the aromatic ring can undergo further substitution.

Table 3: Chemical Properties of **2-Methyl-5-nitrophenol**

Property	Value	Reference
pKa	8.68 ± 0.19 (predicted)	[2] [9]
LogP (Octanol-Water)	2.35	[2]
Kovats Retention Index	1592, 1619 (non-polar column)	[6] [11]

Reactivity Profile:

- Acidity: As a weak acid, it reacts with strong bases.[2]
- Reduction: The nitro group can be reduced to form the corresponding amine, 2-Methyl-5-aminophenol, a key step in the synthesis of various pharmaceuticals and dyes.[2][4]
- Nitration: Further nitration is possible, though the existing groups direct the position of new substituents.[12]
- Etherification/Esterification: The phenolic hydroxyl group allows for reactions like etherification and esterification.[4]

It is a crucial intermediate in the synthesis of dyes, pharmaceuticals, and agrochemicals.[4][13] For instance, it is used as a reactant in the preparation of pyranocarbazole alkaloids.[14]

Experimental Protocols

A. Synthesis of **2-Methyl-5-nitrophenol** via Diazotization-Hydrolysis

One common laboratory synthesis involves the diazotization of 2-methyl-5-nitroaniline followed by hydrolysis.[15][16]

Methodology:

- Dissolution: Dissolve 40 g of 2-methyl-5-nitroaniline in 600 ml of refluxing 10% sulfuric acid. [15][16]
- Salt Formation: Cool the solution to 0°C to allow the corresponding salt to separate out.[15][16]
- Diazotization: While maintaining the temperature at 0°C and with continuous stirring, add 18 g of solid sodium nitrite in small portions. The reaction is complete when a positive test is observed with starch-potassium iodide paper.[15][16]
- Hydrolysis: Add the resulting diazonium solution at once to a vigorously refluxing solution of 800 ml of water and 400 ml of concentrated sulfuric acid.[15][16]
- Reaction Completion: Continue refluxing until the evolution of nitrogen gas ceases.[15][16]

- Isolation: Cool the mixture to ambient temperature. A solid precipitate of crude **2-methyl-5-nitrophenol** will form.[15][16]
- Purification: Collect the crude product by filtration, dry it, and recrystallize from a suitable solvent like aqueous ethanol to obtain the purified product.[15][16]

B. General Protocol for Melting Point Determination The melting point is a key indicator of purity and is typically determined using a capillary melting point apparatus.

- Sample Preparation: A small amount of the dry, crystalline **2-Methyl-5-nitrophenol** is packed into a capillary tube.
- Measurement: The capillary tube is placed in a melting point apparatus and heated at a slow, controlled rate.
- Observation: The temperature range from which the substance first begins to melt until it becomes completely liquid is recorded as the melting point range.[2]

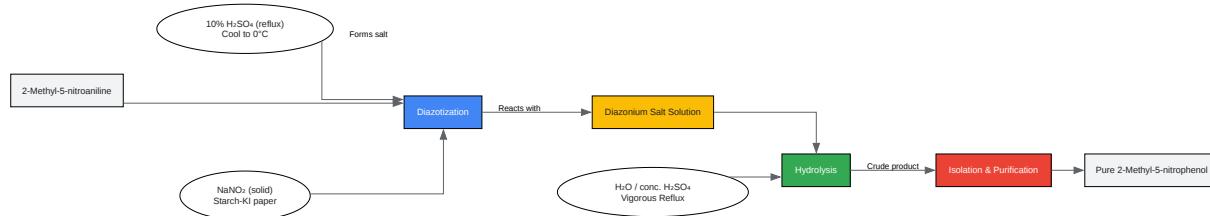
Spectral Data

Spectroscopic data are essential for the structural elucidation and confirmation of **2-Methyl-5-nitrophenol**.

- Mass Spectrometry: The mass spectrum shows a molecular ion peak at a mass-to-charge ratio (m/z) of 153, which corresponds to its molecular weight.[2] The exact mass is reported as 153.042593 g/mol .[2] Characteristic fragmentation patterns include the loss of the nitro group.[2]
- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic absorption bands for the O-H, C-H (aromatic and aliphatic), C=C (aromatic), and N-O (nitro group) stretching vibrations.[6][7]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H NMR and ¹³C NMR data are available for structural confirmation.[6][17][18][19]

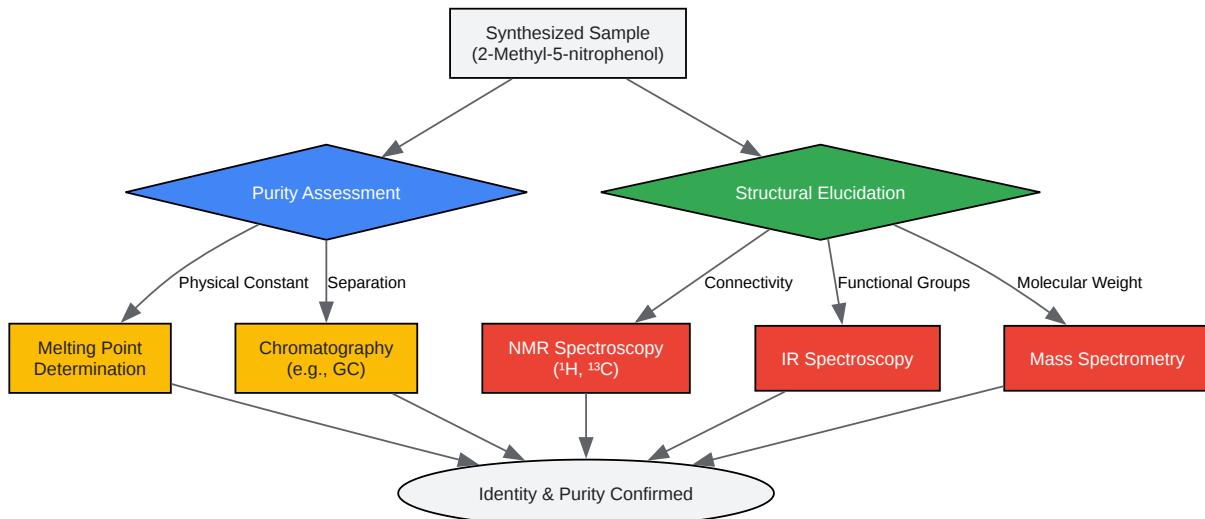
Visualizations

The following diagrams illustrate the synthesis workflow and a general procedure for the characterization of **2-Methyl-5-nitrophenol**.



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Caption: Synthesis workflow for **2-Methyl-5-nitrophenol**.



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Caption: Logical workflow for material characterization.

Safety and Handling

2-Methyl-5-nitrophenol is considered hazardous. It may be harmful if swallowed, inhaled, or in contact with the skin, and can cause skin and serious eye irritation.[6][13][20] It may also cause respiratory irritation.[6][13] Appropriate personal protective equipment (PPE), such as gloves, safety glasses, and a lab coat, should be worn when handling this chemical.[13][20] Work should be conducted in a well-ventilated area or under a chemical fume hood.[20] Store in a cool, dry place in a tightly sealed container.[9][10]

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- To cite this document: BenchChem. [physical and chemical properties of 2-Methyl-5-nitrophenol.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1294729#physical-and-chemical-properties-of-2-methyl-5-nitrophenol>]

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